

Epitalon TFA compared to other geroprotectors

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Compound Focus: Epitalon (TFA)

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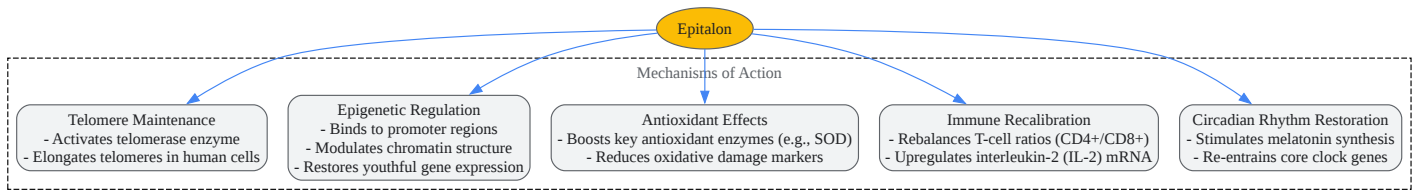
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Epitalon Profile and Mechanisms

Aspect	Description
Basic Structure	Synthetic tetrapeptide (Ala-Glu-Asp-Gly, or AEDG) [1] [2] [3]
Origin	Modelled on Epithalamin, a natural polypeptide extract from the bovine pineal gland [1] [2]
Common Salt Forms	Studied in free-base form; acetate and trifluoroacetate (TFA) salts are noted as commercially available [2].

| **Primary Geroprotective Mechanisms** | • Telomere maintenance & telomerase activation [1] [4] • Epigenetic regulation & gene expression modulation [1] • Enhanced antioxidant defenses & oxidative stress resilience [1] [5] • Immune system recalibration [1] [2] • Circadian rhythm restoration [1] |

The following diagram illustrates the multi-pathway geroprotective mechanisms of Epitalon as described in the literature.



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Experimental Evidence and Protocols

Key experimental findings from recent studies provide support for Epitalon's geroprotective potential, particularly regarding its most-researched effect: telomere lengthening.

Study Model	Treatment Protocol	Key Findings & Quantitative Data
<p> Human Cell Lines (2025) [4] • Cell Types: Normal fibroblast (IBR.3), epithelial (HMEC), breast cancer (21NT, BT474). • Dosage: 1.0 µg/mL for normal cells; 0.1-1.0 µg/mL for cancer cells. • Duration: Daily for 3 weeks (normal cells) or 4 days (cancer cells). • Telomere Lengthening: Dose-dependent extension observed in normal cells. • Mechanism in Normal Cells: Upregulation of hTERT mRNA expression and telomerase activity. • Mechanism in Cancer Cells: Significant telomere extension via ALT activation. In Vitro & Animal Studies (Various) [1] [2] • Models: Human fibroblasts, fruit flies, rodents, non-human primates. • Common Route: Subcutaneous injection. • Typical Rodent Dose: 0.1–10 µg/mouse/day. • Human Trial Dose (Limited): 0.5–1 mg/day for up to 20 days. • Extended Replicative Lifespan: Human cells surpassed the Hayflick limit [1]. • Lifespan Extension: Up to 25% in certain animal models [1] [6]. • Antioxidant Effects: Stimulated expression of antioxidant enzymes like Superoxide Dismutase (SOD) [5]. • Immune Effects: Increased IL-2 mRNA levels in murine splenocytes and rebalanced T-cell ratios [1] [2]. </p>		

Key Limitations and Research Gaps

When evaluating Epitalon for research purposes, several critical limitations must be considered:

- **Lack of Large-Scale Human Trials:** The current evidence is compelling but largely based on preclinical models (in vitro and animal studies) and small, early-stage human trials [1] [6]. Large-scale, randomized controlled trials in humans are needed.
- **Limited Specific Data on TFA Salt:** While the TFA salt is a commercially available form, the search results do not provide specific pharmacological or comparative data on this variant versus the free-base or acetate forms [2].
- **Unknown Long-Term Safety:** The long-term safety profile of Epitalon is not yet established, and no large-scale toxicology studies in humans have been published [1]. The potential cancer risk from telomerase activation, while theoretically a concern, requires further investigation [1] [4].
- **Delivery Challenges:** As a peptide, Epitalon faces bioavailability challenges. The most reliable method in studies is subcutaneous injection; oral bioavailability is considered poor without advanced delivery systems [1].

How to Proceed with Research

For researchers aiming to conduct studies on Epitalon TFA, here are some practical suggestions:

- **Source High-Purity Compounds:** Ensure you obtain Epitalon TFA from a reputable supplier that provides thorough analytical data (e.g., HPLC and mass spectrometry) to confirm the identity, purity, and stereochemistry (the all-L form is the naturally studied configuration) [1] [2].
- **Design Comparative Experiments:** To fill the existing knowledge gap, you could design studies that directly compare the **efficacy, stability, and bioavailability** of the TFA salt form against the free-base and acetate forms of Epitalon.
- **Explore Delivery Systems:** Investigate novel delivery methods (e.g., dendrimer-conjugated, intranasal, transdermal) to improve the compound's stability and absorption [1].

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